

Solubilizing A-987306 for Experimental Use: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: A-987306
CAS No.: 1082954-71-9
Cat. No.: B560269

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

A-987306 is a potent and selective antagonist of the histamine H4 receptor (H4R), a key player in inflammatory and immune responses. Proper solubilization of this compound is critical for accurate and reproducible experimental results in both in vitro and in vivo settings. This document provides detailed application notes and protocols for the solubilization and preparation of **A-987306** for laboratory use.

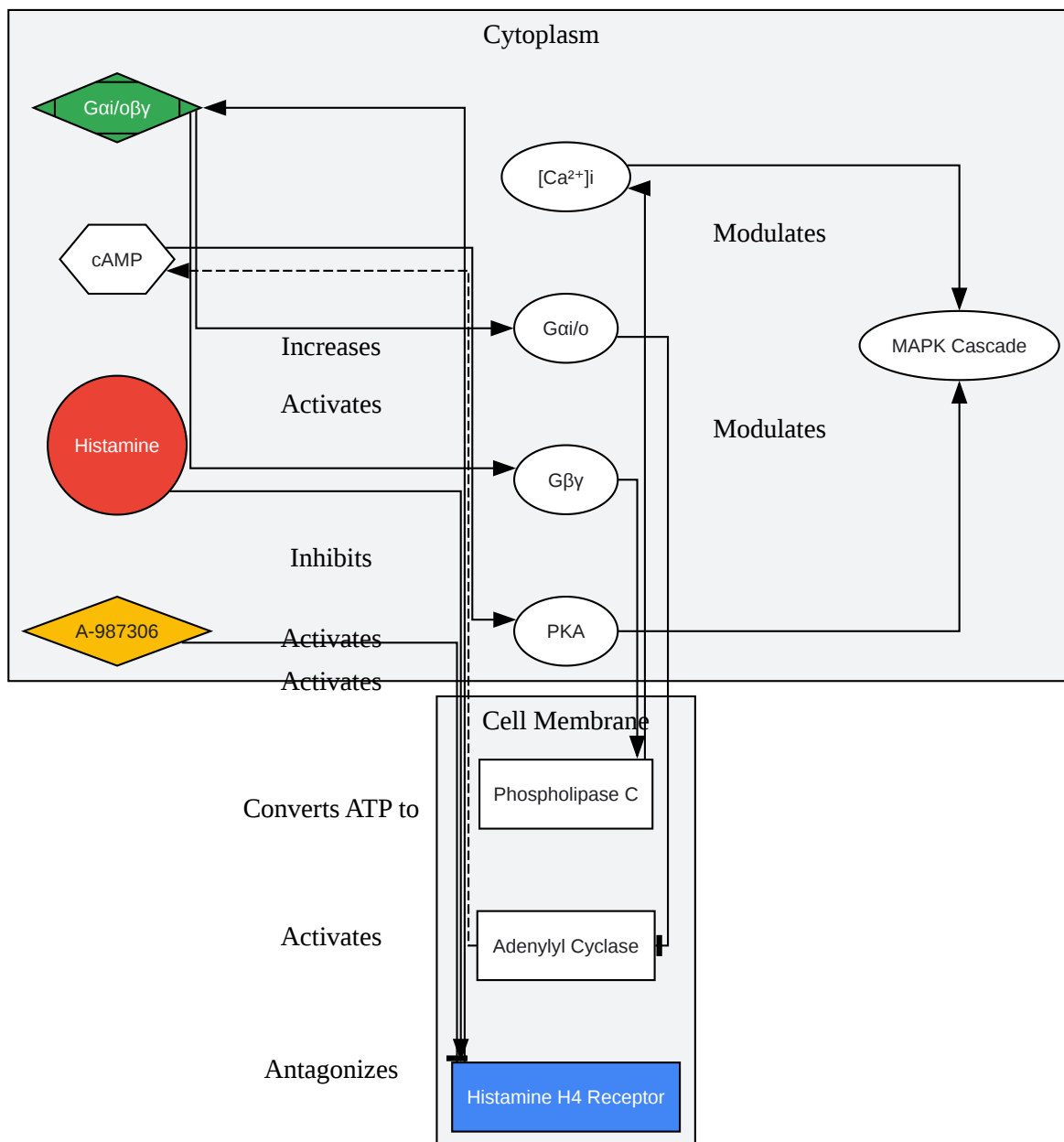
Chemical and Physical Properties of A-987306

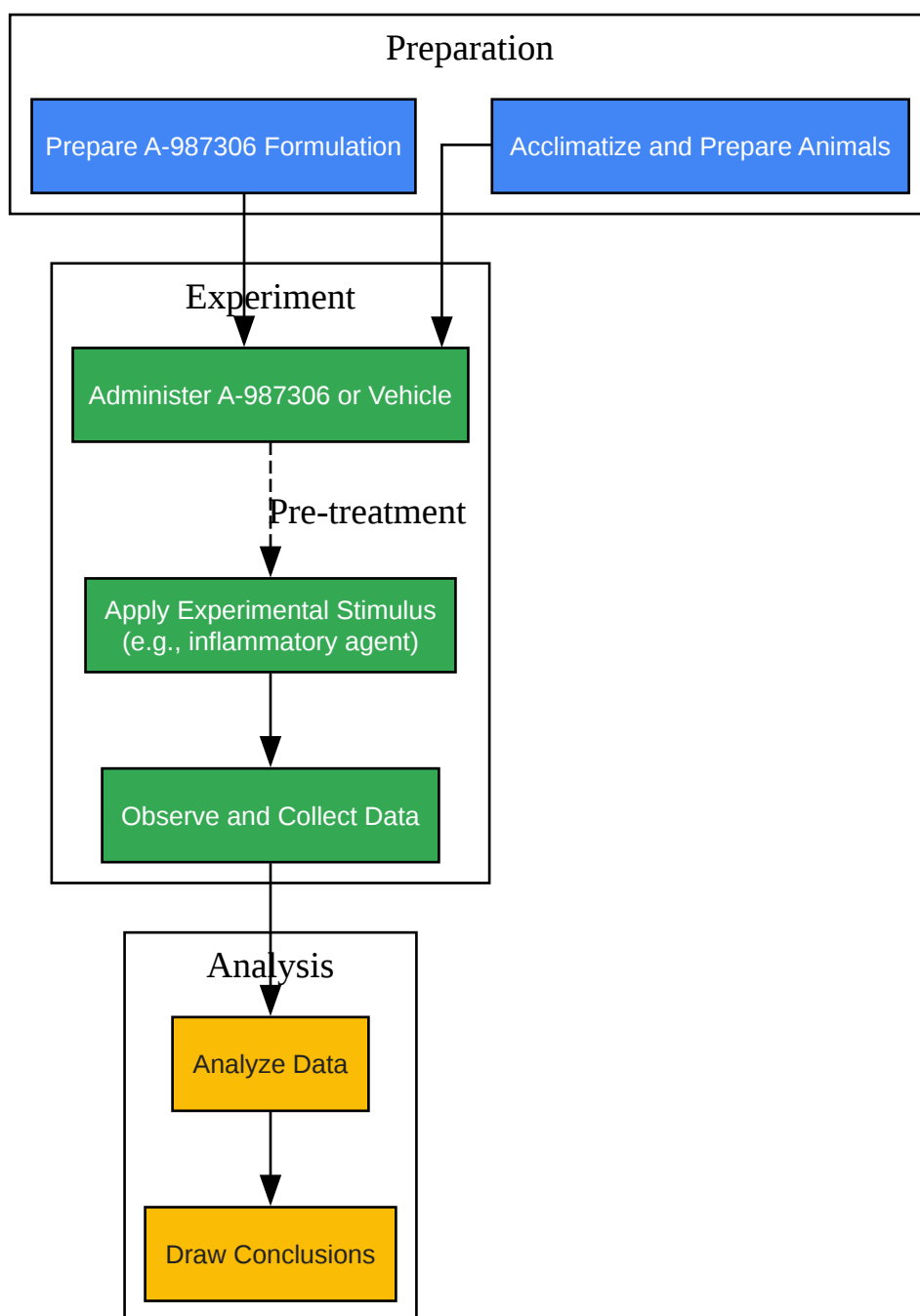
A summary of the key chemical and physical properties of **A-987306** is presented in the table below. This information is essential for calculating molar concentrations and preparing stock solutions.

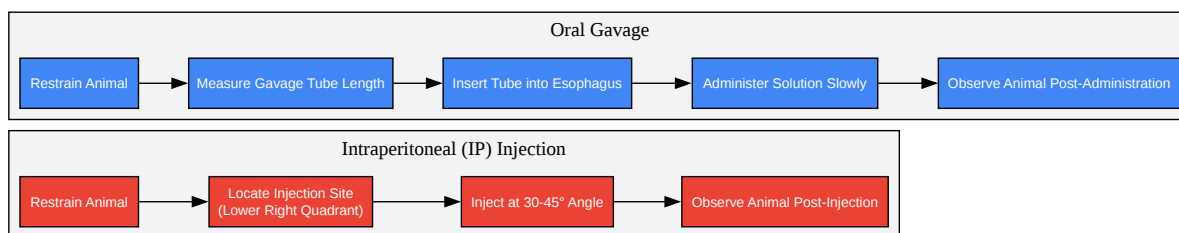
Property	Value
Chemical Name	(±)-(7aR,11aR)-5,6,7a,8,9,10,11,11a-Octahydro-4-(1-piperazinyl)-benzofuran[2,3-h]quinazolin-2-amine
Molecular Formula	C ₁₈ H ₂₅ N ₅ O
Molecular Weight	327.42 g/mol
CAS Number	1082954-71-9
Purity	≥98%
Storage	Store at -20°C

Histamine H4 Receptor Signaling Pathway

A-987306 exerts its effects by antagonizing the histamine H4 receptor, a G protein-coupled receptor (GPCR). The H4 receptor is primarily coupled to the G α i/o subunit of the heterotrimeric G protein. Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Downstream effects also include the modulation of the mitogen-activated protein kinase (MAPK) cascade and the mobilization of intracellular calcium.^{[1][2][3][4]}







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Histamine H4 receptor - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Solubilizing A-987306 for Experimental Use: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b560269/docs#solubilizing-a-987306-for-experimental-use-application-notes-and-protocols\]](https://www.benchchem.com/product/b560269/docs#solubilizing-a-987306-for-experimental-use-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)